

"creep and fatigue behavior of UNS N07041"

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Compound of Interest

Compound Name: N.41

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An In-depth Technical Guide on the Creep and Fatigue Behavior of UNS N07041

For Researchers, Scientists, and Drug Development Professionals

Introduction

UNS N07041, commercially known as Waspaloy or René 41, is a nickel-based, age-hardenable superalloy renowned for its exceptional high-temperature strength, creep resistance, and corrosion resistance.[1][2] These properties make it a critical material in demanding environments, particularly in the aerospace and gas turbine industries for components such as turbine disks, blades, shafts, and afterburner parts.[3][4] The alloy's performance at elevated temperatures is primarily attributed to its solid solution strengthening elements like molybdenum and cobalt, and the precipitation of the gamma prime [γ'] phase ($\text{Ni}_3(\text{Al}, \text{Ti})$), which is induced by heat treatment.[1] Understanding the creep and fatigue behavior of UNS N07041 is paramount for ensuring the structural integrity and reliability of components operating under high stress and temperature. This guide provides a comprehensive overview of the creep and fatigue characteristics of UNS N07041, supported by quantitative data, detailed experimental methodologies, and visual representations of testing workflows.

Chemical Composition

The nominal chemical composition of UNS N07041 is presented in Table 1. The precise balance of elements is crucial for achieving the desired microstructure and mechanical properties.

Table 1: Nominal Chemical Composition of UNS N07041

Element	Content (%)
Nickel (Ni)	Balance
Chromium (Cr)	18.0 - 21.0
Cobalt (Co)	12.0 - 15.0
Molybdenum (Mo)	3.5 - 5.0
Titanium (Ti)	2.75 - 3.25
Aluminum (Al)	1.2 - 1.6
Iron (Fe)	2.0 max
Carbon (C)	0.02 - 0.10
Boron (B)	0.003 - 0.010
Zirconium (Zr)	0.02 - 0.12
Source:[2][5]	

Creep Behavior

Creep is the time-dependent plastic deformation of a material under a constant load or stress at elevated temperatures. For UNS N07041, creep resistance is a critical design parameter, especially for components operating above 650°C (1200°F).

Quantitative Creep Data

The creep and stress-rupture properties of UNS N07041 are highly dependent on temperature and the applied stress. The following tables summarize key stress-rupture data, indicating the stress required to cause rupture at specific temperatures and time durations.

Table 2: Stress-Rupture Properties of UNS N07041

Temperature (°C)	Temperature (°F)	Stress for Rupture in 100 h (MPa)	Stress for Rupture in 1000 h (MPa)
650	1202	662	510
705	1301	517	393
760	1400	365	241
815	1499	221	138
871	1600	131	69
927	1701	69	33
Source:[6][7]			

Table 3: Additional Stress-Rupture Data for UNS N07041

Temperature (°C)	Temperature (°F)	Stress (MPa)	Rupture Time (h)
732	1350	517	-
816	1500	327.5	-
871	1600	186	-
927	1700	110	-
982	1800	62	-
Source:[8]			

Experimental Protocol for Creep and Stress-Rupture Testing

The creep and stress-rupture testing of UNS N07041 is typically conducted following standardized procedures, such as those outlined in ASTM E139.[9][10]

1. Specimen Preparation:

- **Material:** The test specimens are machined from wrought or cast UNS N07041 that has undergone a specific heat treatment to achieve the desired microstructure. A common heat treatment involves solution treating at around 1080°C (1975°F) followed by a two-step aging process at approximately 845°C (1550°F) and 760°C (1400°F).[1]
- **Geometry:** Cylindrical specimens with threaded or button-head ends for gripping are commonly used. The gauge section is precisely machined to have a uniform diameter and a smooth surface finish to minimize stress concentrations.[11]

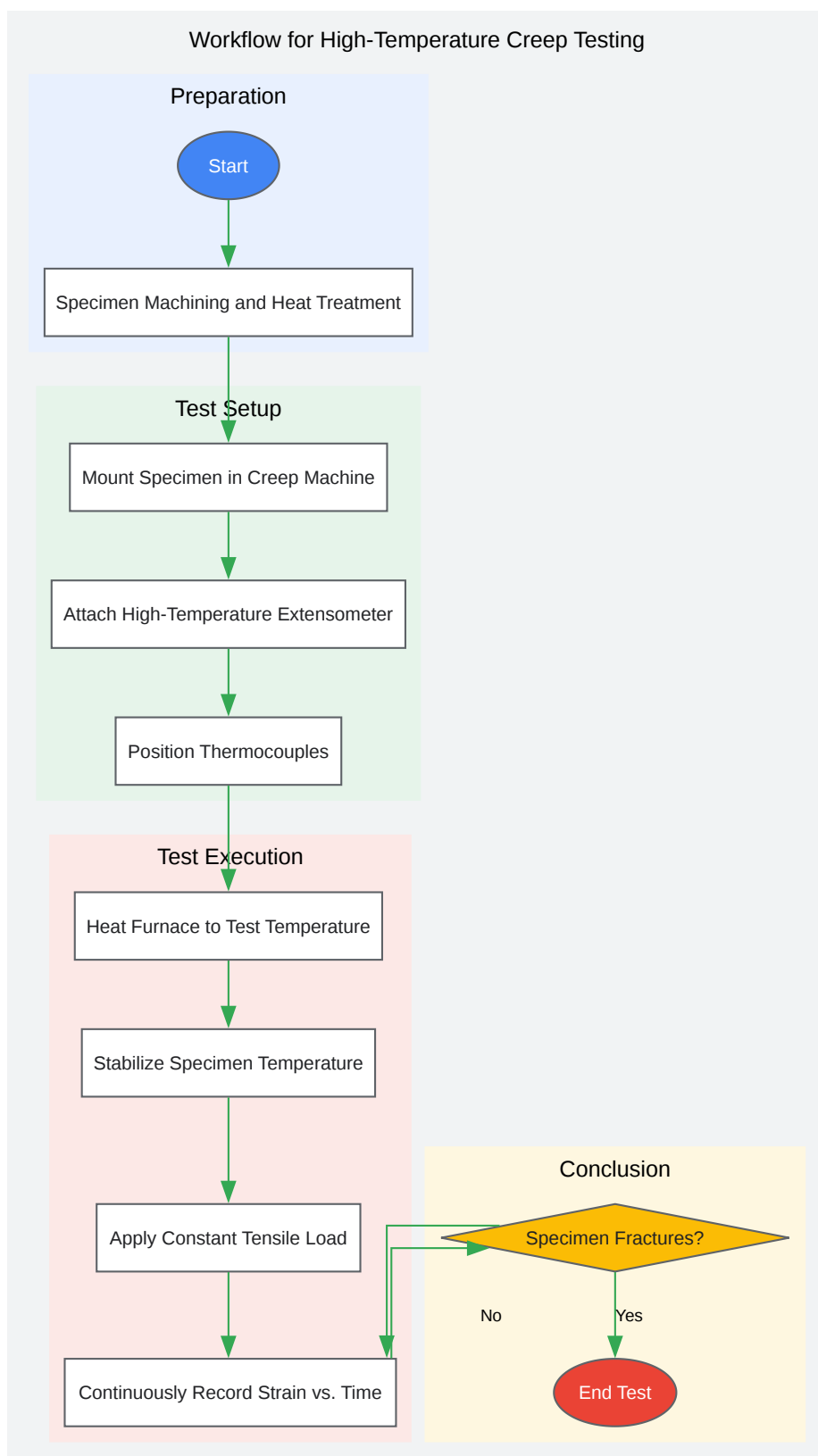
2. Experimental Setup:

- **Creep Testing Machine:** A dead-weight or servo-electric creep testing machine capable of applying a constant tensile load is used.[12]
- **Furnace:** The specimen is enclosed in a high-temperature furnace capable of maintaining a uniform and stable temperature along the gauge length, typically within $\pm 2^{\circ}\text{C}$.
- **Extensometer:** A high-temperature extensometer is attached to the specimen's gauge section to measure the time-dependent elongation (creep strain).
- **Thermocouples:** Thermocouples are attached to the specimen to monitor and control the test temperature accurately.

3. Test Procedure:

- The specimen is mounted in the grips of the creep machine.
- The furnace is heated to the desired test temperature, and the specimen is allowed to stabilize at that temperature.
- The predetermined constant tensile load is applied smoothly to the specimen.
- The elongation of the specimen is continuously monitored and recorded as a function of time.
- The test is continued until the specimen fractures (rupture test) or for a predetermined duration (creep test).

- For stress-rupture tests, the primary data recorded is the time to failure at a given stress and temperature. For creep tests, the output is a creep curve (strain versus time) from which the minimum creep rate and time to a specific strain can be determined.



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Caption: Workflow for High-Temperature Creep Testing.

Fatigue Behavior

Fatigue is the progressive and localized structural damage that occurs when a material is subjected to cyclic loading. The fatigue life of UNS N07041 is a critical consideration in applications involving vibrations or thermal cycling.

Quantitative Fatigue Data

Fatigue data for UNS N07041 is often presented in the form of S-N curves (stress vs. number of cycles to failure) for high-cycle fatigue (HCF) or as strain-life curves for low-cycle fatigue (LCF). The data available from the search results is more qualitative, describing the mechanisms of fatigue at different temperatures. However, some studies have investigated the low-cycle fatigue behavior.

One study on the low-cycle fatigue of Waspaloy at 649°C (1200°F) showed that the failure mechanisms are dependent on the microstructure, which is controlled by heat treatment. For a coarse-grain/small-precipitate structure, failure occurred on principal planes in torsion and on shear planes in uniaxial tension. For a fine-grain/large-precipitate structure, the failure mechanisms were similar to those at room temperature and independent of the stress state. [13] Another study found that at 427°C and 649°C, Waspaloy exhibited longer fatigue lifetimes compared to low carbon Astroloy and IN-100.[14]

Experimental Protocol for Fatigue Testing

Strain-controlled low-cycle fatigue testing of UNS N07041 is typically performed in accordance with standards such as ASTM E606.[15][16]

1. Specimen Preparation:

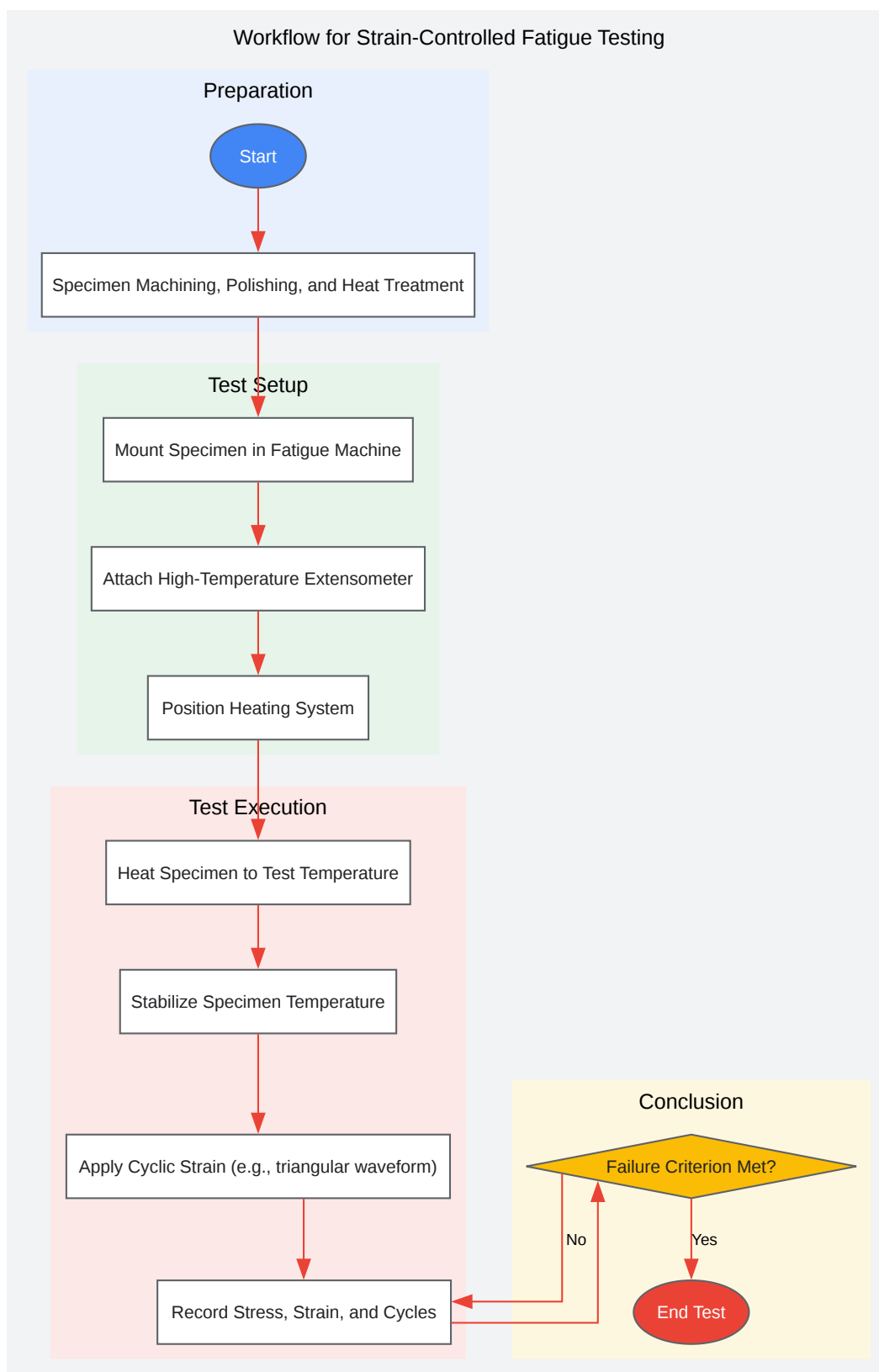
- **Material:** Specimens are machined from UNS N07041 bar or forgings that have been subjected to a specific heat treatment to achieve the desired grain size and gamma prime precipitate morphology.
- **Geometry:** Uniform gage section or hourglass specimens are used. The surface of the gauge section is polished to a very smooth finish to prevent premature crack initiation from surface imperfections.

2. Experimental Setup:

- **Fatigue Testing Machine:** A closed-loop, servo-hydraulic or electro-mechanical fatigue testing machine is used. These machines can accurately control the strain applied to the specimen.
[2]
- **Heating System:** For high-temperature fatigue tests, an induction furnace or a resistance furnace is used to heat the specimen to the desired temperature.
- **Extensometer:** A high-temperature axial extensometer is attached to the gauge section of the specimen to measure and control the strain.
- **Control and Data Acquisition System:** A computer-based system is used to control the test parameters (strain amplitude, strain rate, temperature) and to record the stress, strain, and number of cycles.

3. Test Procedure:

- The specimen is mounted in the grips of the fatigue testing machine.
- The specimen is heated to the test temperature and allowed to stabilize.
- A cyclic strain is applied to the specimen. This is typically a fully reversed ($R = -1$), triangular waveform with a constant strain amplitude and strain rate.[2]
- The stress response of the material to the applied strain is monitored and recorded, often resulting in the generation of hysteresis loops.
- The test is continued until a predefined failure criterion is met, which is often a certain percentage drop in the peak tensile stress, indicating the initiation of a fatigue crack.
- The number of cycles to failure is recorded for a given set of test conditions (strain amplitude, temperature).
- Multiple tests are conducted at different strain amplitudes to generate a strain-life curve.



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Caption: Workflow for Strain-Controlled Fatigue Testing.

Factors Influencing Creep and Fatigue Behavior

The creep and fatigue properties of UNS N07041 are influenced by several factors:

- **Temperature:** Both creep and fatigue resistance decrease significantly with increasing temperature.
- **Stress/Strain Level:** Higher applied stresses or strain amplitudes lead to shorter creep and fatigue lives.
- **Microstructure:** The size and distribution of the gamma prime precipitates, as well as the grain size, play a crucial role. A coarser grain size is generally beneficial for creep resistance, while a finer grain size can improve fatigue life.[16]
- **Environment:** The operating environment, particularly the presence of oxygen, can lead to oxidation-assisted crack initiation and propagation, which can be detrimental to both creep and fatigue life at high temperatures.
- **Heat Treatment:** The heat treatment procedure determines the microstructure and, consequently, the mechanical properties of the alloy. Different heat treatments can be optimized for either superior creep and stress-rupture properties or for enhanced tensile and fatigue strength.[1]

Conclusion

UNS N07041 (Waspaloy) is a high-performance superalloy with excellent creep and fatigue resistance at elevated temperatures, making it a suitable material for critical components in gas turbines and aerospace applications. A thorough understanding of its behavior under these conditions is essential for reliable design and life prediction. This guide has provided a summary of the quantitative creep and fatigue data, along with an overview of the standardized experimental protocols used to characterize these properties. The interplay between temperature, stress, microstructure, and environment dictates the ultimate performance and durability of this alloy in service. Further research into the specific effects of complex loading conditions and environmental interactions will continue to enhance the understanding and application of this vital engineering material.

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